

Comprehensive Characterization Guide: 2-(4-((4-Fluorobenzyl)oxy)phenyl)acetic acid[1]

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Compound of Interest

Compound Name:	2-(4-((4-Fluorobenzyl)oxy)phenyl)acetic acid
CAS No.:	115882-26-3
Cat. No.:	B2562430

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Executive Summary & Technical Profile[1]

2-(4-((4-Fluorobenzyl)oxy)phenyl)acetic acid (CAS: 543741-43-1) is a critical intermediate in the synthesis of CRTH2 (GPR44) antagonists, including Ramatroban analogs.[1] Its spectroscopic signature is defined by two non-conjugated aromatic systems: a fluorinated benzyl ether and a phenylacetic acid core.

For researchers validating purity or establishing HPLC detection parameters, the primary UV-Vis absorption maximum (

) is 275 ± 2 nm in methanol/acetonitrile.[1] This value is derived from the dominant 4-alkoxyphenyl chromophore, which masks the weaker absorption of the fluorobenzene moiety.

Physicochemical Snapshot

Property	Specification
Molecular Formula	
Molecular Weight	260.26 g/mol
Primary Chromophore	4-Alkoxyphenylacetic acid (Anisole-like)
Secondary Chromophore	4-Fluorobenzyl ether
Predicted	275 nm (Secondary Band), 226 nm (Primary Band)
Solvent Dependency	Minimal solvatochromism in MeOH vs. ACN

Theoretical Basis of Absorption

To understand the spectral behavior of this molecule without relying on "black box" data, we must deconstruct its electronic structure. The molecule contains two aromatic rings separated by an ether linkage (

), which breaks

-conjugation between the rings.^[1] Therefore, the UV spectrum is a superposition of two distinct chromophores.

Chromophore A: The 4-Alkoxyphenylacetic Acid Core

This moiety is structurally analogous to 4-methoxyphenylacetic acid.^[1] The alkoxy group (auxochrome) exerts a strong bathochromic shift (red shift) and hyperchromic effect (increased intensity) on the benzene ring absorption due to

interaction.^[1]

- Base Benzene Absorption: 254 nm.
- Alkoxy Shift: Shifts the secondary band () to ~275 nm.^[1]
- Dominance: This is the strongest absorber in the molecule above 230 nm.

Chromophore B: The 4-Fluorobenzyl Moiety

This moiety functions similarly to 4-fluorobenzyl alcohol.^{[1][2]} The fluorine atom is a weak auxochrome compared to the oxygen on the other ring.

- Absorption: Typically 260–264 nm with lower extinction coefficients.
- Spectral Contribution: It appears as a shoulder or broadening on the blue edge of the primary 275 nm peak but does not define the maximum.

Comparative Performance Analysis

This section compares the target compound against its metabolic precursors and structural analogs to assist in impurity profiling and method development.

Table 1: Spectral Comparison of Analogs

Compound	Structure Type	(MeOH)	Extinction Coefficient ()	Detection Suitability
Target Compound	Fluorobenzyl ether	275 nm	High (~1,800 - 2,200)	Excellent
4-Methoxyphenylacetic acid	Parent Chromophore	275 nm	High	Reference Std
4-Fluorobenzyl alcohol	Distal Fragment	262 nm	Low	Poor (Impurity)
Phenylacetic acid	Unsubstituted Core	258 nm	Low	Poor
Ramatroban (Drug)	Carbazole Fused	230, 270, 310+ nm	Very High	Distinct from Int. ^[1]

Critical Insight for HPLC Method Development

- Selectivity: Monitoring at 275 nm maximizes sensitivity for the target product while minimizing interference from the 4-fluorobenzyl alcohol starting material (which absorbs weakly at this wavelength).[1]
- Impurity Flagging: If you observe a strong shift to 260 nm, it indicates cleavage of the ether bond or failure of the coupling reaction (excess fluorobenzyl bromide).

Experimental Protocol: UV-Vis Determination

This self-validating protocol ensures accurate determination of

and molar extinction coefficient (

).[1]

Reagents & Equipment[4][5]

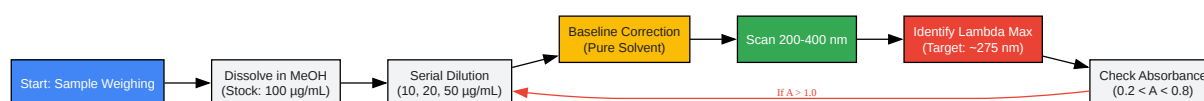
- Solvent: HPLC-grade Methanol or Acetonitrile (Cutoff < 200 nm).[1]
- Blank: Pure solvent from the same bottle used for dissolution.
- Instrument: Double-beam UV-Vis Spectrophotometer (e.g., Agilent Cary 60 or Shimadzu UV-1900).[1]

Step-by-Step Workflow

- Stock Preparation: Weigh 10.0 mg of **2-(4-((4-Fluorobenzyl)oxy)phenyl)acetic acid** into a 100 mL volumetric flask. Dissolve in methanol. (Conc:).[1]
- Dilution Series: Prepare three working standards:
 - (1:10 dilution)[1]
 - (2:10 dilution)[1]
 - (5:10 dilution)[1]

- Baseline Correction: Run a baseline scan with pure methanol in both cuvettes (200–400 nm).
- Measurement: Scan the sample.
- Validation: The absorbance at 275 nm should be between 0.2 and 0.8 AU. If >1.0 , use the sample.

Visualization of Analytical Workflow

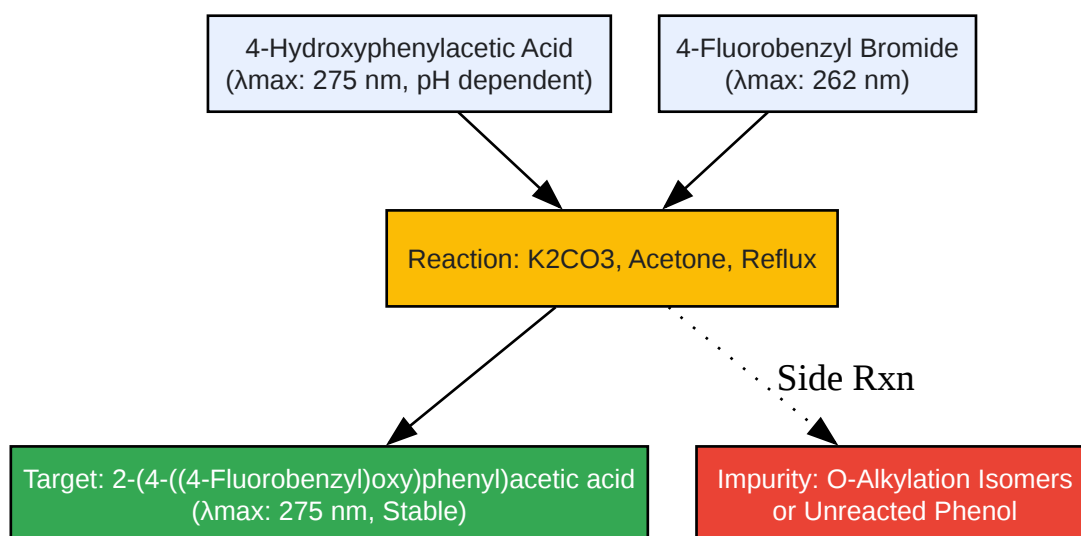


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Caption: Figure 1. Self-validating workflow for determining the spectral signature of phenylacetic acid derivatives.

Synthesis Pathway & Impurity Origins

Understanding the synthesis helps interpret the UV spectrum. The compound is typically synthesized via a Williamson ether synthesis.



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Caption: Figure 2.[1][3] Synthetic route highlighting the convergence of two chromophores into the final product.

Diagnostic Note: If the UV spectrum shows a significant bathochromic shift (red shift) to >290 nm upon adding NaOH, it indicates the presence of unreacted 4-hydroxyphenylacetic acid (phenolic impurity), which ionizes to the phenolate. The target ether product cannot ionize at the oxygen and will not show this shift.

References

- National Institute of Standards and Technology (NIST).UV-Vis and Mass Spectral Data for 4-Benzyloxyphenylacetic acid (Analog).[1] NIST Chemistry WebBook, SRD 69. [\[Link\]](#)[1]
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